Introduction: The Structural Significance of 1-(2-Fluorophenyl)cyclopropanamine

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Compound of Interest

Compound Name:	*1-(2-Fluorophenyl)cyclopropanamine*
CAS No.:	*886366-50-3*
Cat. No.:	*B1346165*

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The 1-arylcyclopropanamine scaffold is a privileged motif in medicinal chemistry, serving as a key bioisostere for various functional groups and imparting unique conformational constraints on drug candidates. The specific compound, **1-(2-Fluorophenyl)cyclopropanamine**, combines the rigidity of the cyclopropyl ring with the electronic properties of a fluorinated phenyl group. This combination can significantly influence a molecule's metabolic stability, membrane permeability, and binding affinity to biological targets. As a Senior Application Scientist, my objective in this guide is to provide a robust framework for the structural elucidation and confirmation of this compound using fundamental spectroscopic techniques.

Given the nascent state of public domain experimental data for this specific molecule, this guide will synthesize foundational spectroscopic principles with data from closely related analogs to predict and interpret its spectral characteristics. This predictive approach is a critical skill in modern chemical research, enabling scientists to anticipate results, troubleshoot experiments, and confidently identify novel structures. Every protocol and interpretation herein is designed to be a self-validating system, grounding predictions in the established causality of molecular structure and spectroscopic response.

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Molecular Structure

A clear understanding of the molecule's connectivity is paramount before delving into its spectroscopic data.

Caption: Molecular structure of **1-(2-Fluorophenyl)cyclopropanamine**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Core Principle: ^{1}H NMR spectroscopy provides detailed information about the electronic environment of hydrogen atoms in a molecule. The chemical shift (δ) indicates the degree of shielding, the integration value reveals the relative number of protons, and the splitting pattern (multiplicity) describes the number of neighboring protons, governed by the n+1 rule.

Predicted ^{1}H NMR Data

The following data are predicted for a standard analysis in a solvent like $CDCl_3$, referenced to TMS at 0.0 ppm.

Protons	Predicted δ (ppm)	Multiplicity	Integration	Key Couplings (J in Hz)
Aromatic	7.0 - 7.4	Multiplet (m)	4H	JHH ≈ 7-8, JHF ≈ 5-10
Amine (NH_2)	1.5 - 2.5	Broad Singlet (br s)	2H	N/A
Cyclopropyl (CH_2)	0.8 - 1.3	Multiplet (m)	4H	Jgem ≈ 4-9, Jcis ≈ 6-10, Jtrans ≈ 3-7

In-depth Interpretation

- Aromatic Region (δ 7.0 - 7.4, 4H): The four protons on the 2-fluorophenyl ring are expected to produce a complex series of overlapping multiplets. The fluorine substituent exerts both an inductive electron-withdrawing effect and a mesomeric electron-donating effect, which

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modifies the chemical shifts of the aromatic protons. Furthermore, each proton will be split not only by its adjacent proton neighbors (ortho, meta, and para couplings) but also by the fluorine atom (H-F coupling), adding another layer of complexity to the splitting patterns.[1]

- Amine Protons (δ 1.5 - 2.5, 2H): The two protons of the primary amine will typically appear as a broad singlet.[2] The exact chemical shift is highly dependent on the solvent, concentration, and temperature due to variable hydrogen bonding and exchange rates. In some cases, this signal can be very broad and difficult to distinguish from the baseline.

- Cyclopropyl Protons (δ 0.8 - 1.3, 4H): The cyclopropyl ring's unique geometry and sp^3-hybridized carbons cause its protons to be highly shielded, thus appearing at a characteristic upfield region. The quaternary carbon (C1) is a stereocenter, rendering the four methylene protons on C2 and C3 diastereotopic. This means they are chemically non-equivalent and will exhibit complex splitting patterns. They will split each other (geminal coupling) and the protons on the adjacent carbon (cis and trans vicinal couplings), resulting in intricate multiplets rather than simple triplets or doublets. The chemical shifts are estimated based on data for unsubstituted cyclopropylamine.[3]

Experimental Protocol: ^{1}H NMR Acquisition

- Sample Preparation: Dissolve 5-10 mg of **1-(2-Fluorophenyl)cyclopropanamine** in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.

- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher). Ensure the instrument is properly tuned and shimmed to achieve optimal resolution and lineshape.

- Acquisition Parameters:
  - Pulse Angle: 30-45 degrees.
  - Relaxation Delay (d1): 1-2 seconds.
  - Acquisition Time (aq): 3-4 seconds.
  - Number of Scans (ns): 16-32, to achieve an adequate signal-to-noise ratio.

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- Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase correct the spectrum and calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm. Integrate all signals and analyze the multiplicities.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Core Principle: Proton-decoupled ^{13}C NMR spectroscopy provides a signal for each unique carbon atom in a molecule. The chemical shift is sensitive to the carbon's hybridization and electronic environment. The presence of fluorine introduces characteristic C-F coupling, which can be a powerful diagnostic tool.

Predicted ^{13}C NMR Data

Carbon	Predicted δ (ppm)	C-F Coupling (J in Hz)
C2' (C-F)	158 - 162	^{1}JCF ≈ 240-250
C1' (C-C)	135 - 140	^{2}JCF ≈ 10-15
Aromatic CH	115 - 130	JCF ≈ 3-25
C1 (Quaternary)	50 - 55	N/A
C2, C3 (CH_2)	15 - 20	N/A

In-depth Interpretation

- Aromatic Carbons (δ 115 - 162): Six distinct signals are expected for the aromatic carbons.
    - C2' (ipso-Carbon to F): The carbon directly bonded to fluorine will appear significantly downfield and exhibit a very large one-bond coupling constant (^{1}JCF) of approximately 240-250 Hz. This large coupling is a definitive indicator of a direct C-F bond.
    - Other Aromatic Carbons: The remaining five carbons will show smaller couplings to the fluorine atom over two, three, and four bonds, which can aid in their assignment. Their chemical shifts are influenced by the combined electronic effects of the fluorine and the cyclopropylamine substituent.

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- Quaternary Carbon (C1, δ 50 - 55): This sp^3 carbon, bonded to the aromatic ring, the amine, and two other carbons, is expected in this midfield region.
- Cyclopropyl Carbons (C2, C3, δ 15 - 20): The two equivalent methylene carbons of the cyclopropyl ring are highly shielded and will appear far upfield, a characteristic feature of cyclopropyl systems.

Experimental Protocol: ^{13}C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of the ^{13}C isotope.
- Instrument Setup: Use a broadband probe on a high-field NMR spectrometer.
- Acquisition Parameters:
  - Experiment: Standard proton-decoupled ^{13}C experiment (e.g., zgpg30).
  - Pulse Angle: 30 degrees.
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans (ns): 512-2048, or until a sufficient signal-to-noise ratio is achieved.
- Processing: Apply a Fourier transform with an exponential line broadening of 1-2 Hz. Phase correct and calibrate the spectrum using the $CDCl_3$ solvent peak (δ 77.16 ppm).

Infrared (IR) Spectroscopy

Core Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which excites molecular vibrations (stretching, bending). Specific functional groups have characteristic absorption frequencies, making IR an excellent tool for functional group identification.

Predicted IR Absorption Data

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode
3450 - 3300	Medium, Doublet	N-H Asymmetric & Symmetric Stretch (Primary Amine)
3100 - 3000	Medium	Aromatic C-H Stretch
~3000	Medium	Cyclopropyl C-H Stretch
1620 - 1580	Medium-Weak	N-H Bend (Scissoring)
1600, 1480	Medium-Weak	Aromatic C=C Stretch
1250 - 1150	Strong	C-F Stretch
1220 - 1020	Strong	C-N Stretch

In-depth Interpretation

The IR spectrum provides a clear fingerprint for **1-(2-Fluorophenyl)cyclopropanamine**.

- N-H Vibrations: The most diagnostic feature of the primary amine is the appearance of two distinct bands in the 3450-3300 cm^{-1} region, corresponding to the asymmetric and symmetric N-H stretches. An accompanying N-H bending mode should be visible around 1600 cm^{-1}.
- C-H Vibrations: The spectrum will show C-H stretching absorptions just above 3000 cm^{-1} for the aromatic protons and just below 3000 cm^{-1} for the cyclopropyl protons.
- Aromatic and C-F Vibrations: The presence of the fluorophenyl ring will be confirmed by C=C stretching bands in the 1600-1480 cm^{-1} region and, most importantly, a very strong, characteristic absorption for the C-F bond stretch, expected in the 1250-1150 cm^{-1} range.

Experimental Protocol: IR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a solvent such as isopropanol.
- Background Scan: Record a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.

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- Sample Application: Place a small amount (a few milligrams) of the solid sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure using the anvil to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
- Cleaning: Clean the crystal thoroughly after the measurement.

Mass Spectrometry (MS)

Core Principle: In Electron Ionization (EI) Mass Spectrometry, a molecule is bombarded with high-energy electrons, causing it to ionize and fragment in a reproducible manner. The resulting mass-to-charge ratio (m/z) of the molecular ion and its fragments provides information about the molecule's mass and structure.

Predicted Mass Spectrometry Data

- Molecular Formula: $C_9H_{10}FN$
- Monoisotopic Mass: 151.0797 Da[1]
- Molecular Ion ($M^{+\cdot}$): m/z 151
- Key Predicted Fragments (m/z): 150, 132, 123, 109, 96

Predicted Fragmentation Pathway

The fragmentation of **1-(2-Fluorophenyl)cyclopropanamine** is driven by the stability of the resulting ions and neutral losses. The primary amine and the aromatic ring are key features directing the fragmentation cascade.

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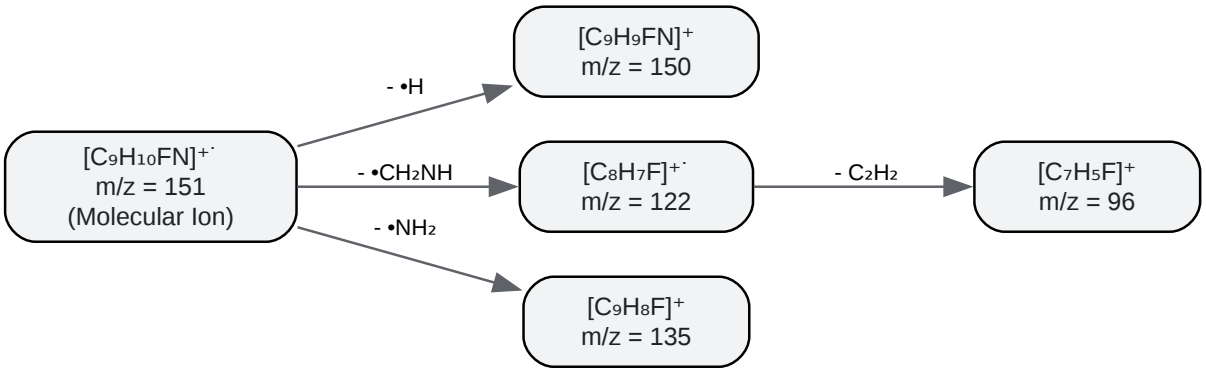

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Caption: Predicted major fragmentation pathways for **1-(2-Fluorophenyl)cyclopropanamine** under EI-MS.

- Molecular Ion (m/z 151): The peak corresponding to the intact radical cation should be clearly visible. Its high-resolution mass would be a key confirmation of the elemental composition.
- Loss of a Hydrogen Radical (m/z 150): Alpha-cleavage of a C-H bond adjacent to the nitrogen atom can lead to the loss of a hydrogen radical, forming a stable iminium cation.
- Loss of •NH_2 (m/z 135): Cleavage of the C-N bond results in the loss of an amino radical, leaving the 1-(2-fluorophenyl)cyclopropyl cation.
- Ring Fragmentation (m/z 122): Fragmentation of the cyclopropyl ring with loss of an ethylenimine radical (•CH_2NH_2) could lead to a fluorostyrene radical cation.
- Fluorotropylium Ion (m/z 96): Rearrangement and fragmentation of the fluorophenyl moiety can lead to the formation of a stable fluorotropylium-like cation, a common fragment for substituted benzenes.

Experimental Protocol: Mass Spectrum Acquisition (EI)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC-MS).
- Ionization: Use a standard electron ionization energy of 70 eV.

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- Mass Analysis: Scan a mass range appropriate for the compound, for example, m/z 40 to 250.
- Data Acquisition: Acquire the mass spectrum, ensuring sufficient signal intensity for the molecular ion and key fragment peaks.
- Analysis: Identify the molecular ion peak and propose structures for the major fragment ions based on plausible fragmentation mechanisms.

Conclusion

The structural confirmation of **1-(2-Fluorophenyl)cyclopropanamine** relies on a cohesive interpretation of data from multiple spectroscopic techniques. The ^{1}H NMR will be defined by its complex aromatic multiplets and characteristic upfield cyclopropyl signals. The ^{13}C NMR is distinguished by the large C-F coupling constant of the carbon bonded to fluorine. The IR spectrum will provide clear evidence of the primary amine and the C-F bond. Finally, mass spectrometry will confirm the molecular weight and reveal a fragmentation pattern consistent with the proposed structure. This guide provides the predictive data and methodologies necessary for researchers to confidently acquire, interpret, and validate the spectroscopic profile of this important chemical entity.

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References

- 1. spectroscopyasia.com [spectroscopyasia.com]
- 2. Cyclopropylamine [webbook.nist.gov]
- 3. eng.uc.edu [eng.uc.edu]
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